

Technical Support Center: Mebeverine Acid-d5 Handling & Storage Guide[1]

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Compound of Interest

Compound Name: *Mebeverine acid-d5
(hydrochloride)*

Cat. No.: *B12408208*

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Executive Summary & Compound Identity

Mebeverine Acid-d5 is the stable isotope-labeled internal standard (SIL-IS) for Mebeverine Acid, a major secondary metabolite of the antispasmodic drug Mebeverine.[1]

Critical Distinction: Do not confuse Mebeverine Acid with Veratric Acid (3,4-dimethoxybenzoic acid).[1] Mebeverine Acid (C₁₆H₂₅NO₃) is formed via the oxidation of Mebeverine Alcohol or hydrolysis of the parent ester. It retains the secondary amine and the phenyl-alkyl chain.[1]

Chemical Profile

| Property | Specification |
|------------------------|---|
| Compound Name | Mebeverine Acid-d5 (HCl salt or free acid) |
| Chemical Structure | 4-[ethyl(1-(4-methoxyphenyl)propan-2-yl)amino]butanoic acid-d5 |
| Molecular Formula | C ₁₆ H ₂₀ D ₅ NO ₃ (Free Acid) |
| Isotopic Labeling | Typically d5-ethyl group attached to the nitrogen (non-exchangeable C-D bonds) |
| Physicochemical Nature | Amphoteric / Zwitterionic (Contains both a secondary amine and a carboxylic acid) |

Storage & Stability Protocols

The "Cold Chain" Mandate

Deuterated standards are high-value reagents.[1] Their stability is compromised not just by chemical degradation but by isotopic exchange if handled improperly (though C-D bonds are generally stable).[1]

| State | Temperature | Container | Shelf Life |
|------------------------------|-------------------|-------------------------------|------------|
| Solid (Lyophilized) | -20°C (Long-term) | Amber Glass (Desiccated) | > 2 Years |
| Stock Solution (>1 mg/mL) | -20°C or -80°C | Silanized Amber Glass | 6 Months |
| Working Solution (<10 µg/mL) | 4°C (Short-term) | Silanized Glass / Low-bind PP | < 1 Week |

Critical Handling Rules

- **Hygroscopicity:** The HCl salt form is hygroscopic.[1] Allow the vial to equilibrate to room temperature in a desiccator before opening to prevent moisture condensation. Water introduction can accelerate hydrolysis or promote bacterial growth in non-sterile stocks.[1]

- Light Sensitivity: While not highly photo-labile, the electron-rich aromatic ring can undergo slow photo-oxidation.[1] Always use Amber Glass.[1]

Reconstitution & Solubility Guide

The Zwitterion Challenge

Mebeverine Acid contains a basic nitrogen (amine) and an acidic carboxyl group. Its solubility is highly pH-dependent.[1]

- Acidic pH: Protonated amine (Cationic)

Soluble in water.[1]

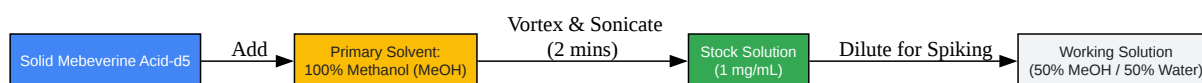
- Basic pH: Deprotonated acid (Anionic)

Soluble in water.[1]

- Neutral pH (Isoelectric Point): Net neutral charge

Lowest Solubility / Precipitation Risk.

Recommended Reconstitution Workflow



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Figure 1: Optimal reconstitution workflow to avoid isoelectric precipitation.

Step-by-Step Protocol:

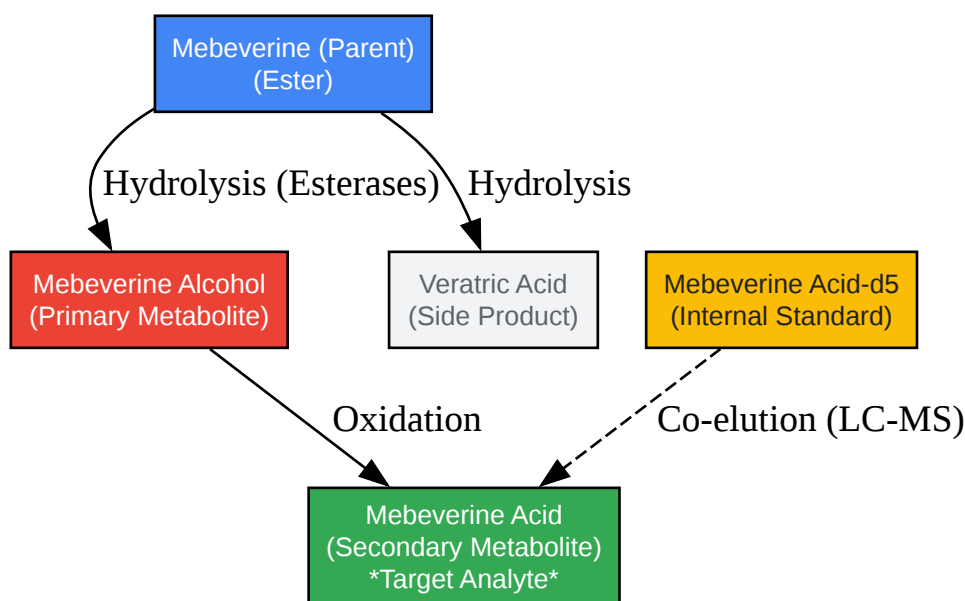
- Primary Solubilization: Dissolve the solid exclusively in organic solvent first (Methanol is preferred over Acetonitrile for solubility of the polar acid group).
 - Target Conc: 1.0 mg/mL.[1]

- Sonication: Sonicate for 2–5 minutes. Visual clarity does not guarantee complete dissolution; micro-particulates may remain.[1]
- Secondary Dilution: When creating working solutions (e.g., 100 ng/mL), dilute with 50:50 MeOH:Water.[1]
 - Warning: Do not dilute directly into 100% aqueous buffer at neutral pH, as the compound may precipitate or adsorb to the container walls.

LC-MS/MS Application & Troubleshooting

Metabolic Pathway Context

Understanding where Mebeverine Acid fits is crucial for specificity.[1]



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Figure 2: Metabolic pathway illustrating the relationship between Mebeverine and the target acid metabolite.[1]

Troubleshooting Guide

Issue 1: Low IS Recovery / Signal Loss

- Root Cause: Adsorption (The "Sticky" Amine).[1] The secondary amine in Mebeverine Acid interacts strongly with silanol groups in glass and plasticizers in standard polypropylene.
- Solution:
 - Glassware: Use Silanized (Deactivated) Glass vials for all storage.[1]
 - Plastics: Use "Low-Bind" polypropylene tubes.
 - Solvent: Ensure the injection solvent contains at least 0.1% Formic Acid. This keeps the amine protonated (), reducing interaction with container surfaces.[1]

Issue 2: IS Signal Drift During Batch Analysis

- Root Cause: Deuterium Isotope Effect or Matrix Suppression.[1]
- Diagnosis: If the retention time (RT) of the d5-IS shifts slightly compared to the analyte, they may be experiencing different matrix suppression zones.
- Solution:
 - Check the d5 labeling.[1][2] If the d5 is on the ethyl chain (BOC Sciences structure), the RT shift should be negligible.
 - Ensure the gradient ramp is not too shallow.[1] A sharper gradient can force tighter co-elution.[1]

Issue 3: "Cross-Talk" (Signal in Blank)

- Root Cause: Isotopic Impurity.[1]
- Explanation: If the d5 standard contains traces of d0 (unlabeled), you will see a peak in the analyte channel.
- Protocol: Run a "Zero Sample" (Matrix + IS only). If the analyte peak area is >20% of the LLOQ (Lower Limit of Quantification), the IS purity is insufficient or the concentration is too high.

- Fix: Dilute the IS concentration.[1] Often, researchers spike IS at too high a level, making the 0.5% d0 impurity significant.[1]

Frequently Asked Questions (FAQs)

Q1: Can I store Mebeverine Acid-d5 in DMSO?

- A: Yes, DMSO is an excellent solvent for solubility.[1] However, DMSO freezes at 18.5°C. Repeated freeze-thaw cycles in DMSO can cause "pockets" of concentration gradients.[1] Methanol is preferred for working stocks because it remains liquid at -20°C, ensuring homogeneity.[1]

Q2: My d5-IS has a different retention time than the analyte. Why?

- A: Deuterium is slightly more hydrophilic than Hydrogen.[1] In high-resolution chromatography, d5-labeled compounds may elute slightly earlier (fraction of a second) than the unlabeled analog.[1] This is normal. Ensure your integration windows cover both.

Q3: Is the d5 label exchangeable?

- A: Generally, no.[1][3] Mebeverine Acid-d5 is typically labeled on the ethyl group or the phenyl ring (C-D bonds).[1] These are stable.[1][2][4] Avoid strong acids at high temperatures () for extended periods, but standard LC-MS mobile phases (0.1% Formic Acid) are perfectly safe.[1]

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